

In-Depth Technical Guide to Thiol-PEG3-Phosphonic Acid

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Compound of Interest

Compound Name: Thiol-PEG3-phosphonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Thiol-PEG3-phosphonic acid**, a heterobifunctional linker critical in bioconjugation, surface modification, and the development of targeted therapeutics. This document details commercial sources, physicochemical properties, and key experimental applications, offering a valuable resource for professionals in the field.

Introduction

Thiol-PEG3-phosphonic acid ($\text{HS}-(\text{CH}_2)_2-(\text{O}(\text{CH}_2)_2)_3-\text{O}-(\text{CH}_2)_2-\text{PO}(\text{OH})_2$) is a versatile molecule featuring a terminal thiol group and a phosphonic acid moiety, connected by a flexible and hydrophilic three-unit polyethylene glycol (PEG) spacer. The thiol group provides a reactive handle for conjugation to various substrates, including maleimides and the surfaces of noble metals like gold. The phosphonic acid group offers a strong binding anchor to metal oxide surfaces and can be utilized in the development of drug delivery systems. Its PEG linker enhances solubility and can improve the pharmacokinetic properties of conjugated molecules.

Commercial Suppliers and Physicochemical Properties

A variety of commercial suppliers offer **Thiol-PEG3-phosphonic acid** and its derivatives. The table below summarizes key quantitative data from several of these suppliers, providing a comparative overview for procurement and experimental planning.

Supplier	Product Name	CAS Number	Molecular Weight (g/mol)	Purity	Form
AxisPharm	Thiol-PEG3-phosphonic acid	1360716-36-4	274.27	≥95%	Solid
CD Bioparticles	Thiol-PEG3-Phosphonic acid	1360716-36-4	274.3	>90%	Solid
MedChemExpress	Thiol-PEG3-phosphonic acid	1360716-36-4	274.27	>98%	Solid
Xcess Biosciences	Thiol-PEG3-phosphonic acid	1360716-36-4	274.27	≥98%	Solid Powder
ChemScene	Thiol-PEG3-phosphonic acid	1360716-36-4	274.27	≥98%	Solid
BroadPharm	Thiol-PEG3-acid	1347750-82-6	238.3	>95%	Solid
Creative Biolabs	Thiol-PEG3-phosphonic acid	1360716-36-4	Not Specified	Not Specified	Not Specified

Note: Data is subject to change and should be confirmed with the respective supplier.

BroadPharm's product is the carboxylic acid derivative, which is structurally similar and has related applications.

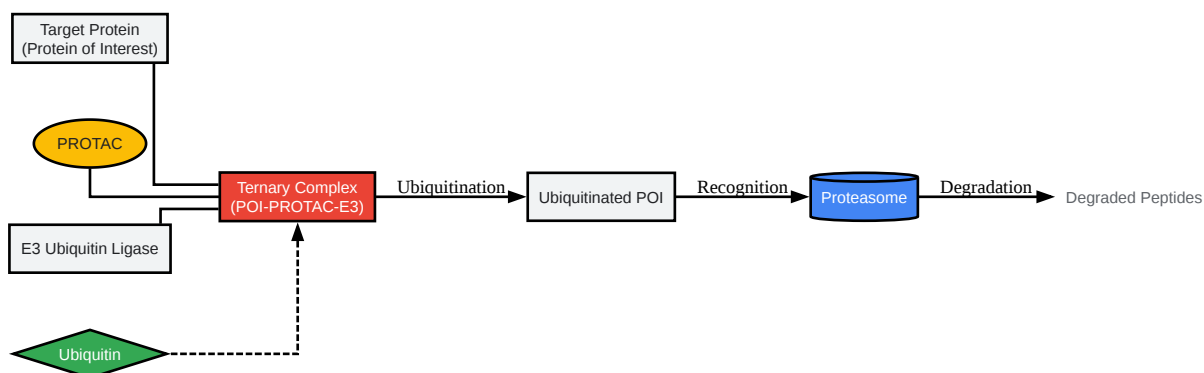
Key Applications and Experimental Protocols

Thiol-PEG3-phosphonic acid is predominantly utilized in two key areas: as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and for the functionalization of surfaces, particularly nanoparticles and metal oxides.

Application in PROTAC Synthesis

PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. **Thiol-PEG3-phosphonic acid** can serve as a flexible linker connecting the target-binding ligand and the E3 ligase-binding ligand.

Signaling Pathway: PROTAC Mechanism of Action



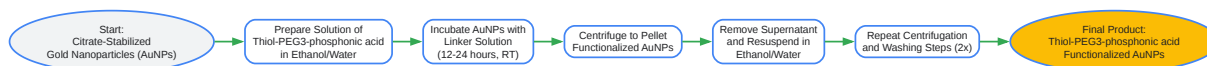
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Caption: General mechanism of action for a PROTAC, where the linker facilitates the formation of a ternary complex, leading to target protein degradation.

Surface Functionalization of Gold Nanoparticles

The thiol group of **Thiol-PEG3-phosphonic acid** readily forms a self-assembled monolayer (SAM) on gold surfaces, while the phosphonic acid terminus can be used for further conjugation or to modulate surface properties.

Experimental Workflow: Gold Nanoparticle Functionalization



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Caption: A typical workflow for the functionalization of gold nanoparticles with **Thiol-PEG3-phosphonic acid**.

Detailed Protocol for Gold Nanoparticle Functionalization:

- Preparation of **Thiol-PEG3-phosphonic acid** Solution:
 - Prepare a 1 mM stock solution of **Thiol-PEG3-phosphonic acid** in a suitable solvent such as ethanol or a mixture of ethanol and water.
- Functionalization of Gold Nanoparticles (AuNPs):
 - To a solution of citrate-stabilized AuNPs (e.g., 10 nM), add the **Thiol-PEG3-phosphonic acid** solution to a final concentration of 0.1 mM.
 - Incubate the mixture for 12-24 hours at room temperature with gentle stirring to facilitate ligand exchange.
- Purification of Functionalized AuNPs:
 - Centrifuge the solution to pellet the functionalized AuNPs. The centrifugation speed and duration will depend on the size of the nanoparticles.
 - Carefully remove the supernatant containing excess linker.
 - Resuspend the nanoparticle pellet in a fresh solvent (e.g., ethanol or water).
 - Repeat the centrifugation and resuspension steps at least two more times to ensure the complete removal of unbound linker.
- Characterization:

- Confirm successful functionalization using techniques such as UV-Vis spectroscopy (observing a shift in the surface plasmon resonance peak), dynamic light scattering (DLS) to measure the increase in hydrodynamic diameter, and zeta potential measurements to assess changes in surface charge.

Stability and Storage

Proper storage of **Thiol-PEG3-phosphonic acid** is crucial to maintain its reactivity. The thiol group is susceptible to oxidation, which can be accelerated by exposure to air, moisture, and certain metal ions.

- **Storage Conditions:** Store the solid compound at -20°C in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).
- **Handling:** When preparing solutions, use deoxygenated solvents to minimize oxidation. Solutions should be freshly prepared for best results.

Conclusion

Thiol-PEG3-phosphonic acid is a valuable and versatile tool for researchers in drug development and materials science. Its dual functionality allows for the creation of sophisticated bioconjugates and the tailored modification of surfaces. This guide provides a foundational understanding of its properties, suppliers, and applications to aid in the design and execution of innovative research.

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